

Spectroscopic and Experimental Profile of JBIR-94: A Technical Overview

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Compound of Interest

Compound Name: **JBIR-94**

Cat. No.: **B12371552**

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This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols related to the natural product **JBIR-94**, a phenolic compound with notable antioxidative properties. **JBIR-94** was first isolated from the fermentation broth of *Streptomyces* sp. R56-07, and its structure was elucidated using a combination of spectroscopic techniques.^{[1][2]} This document summarizes the available data, details the experimental methodologies for its isolation and characterization, and presents a visual workflow of the general experimental process.

Core Spectroscopic Data

The structural determination of **JBIR-94** relied primarily on Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).^{[1][2]} While the primary publication confirms the use of 1D and 2D NMR experiments, specific and detailed raw data, such as chemical shifts and coupling constants, are not readily available in the public domain or its supplementary materials. Similarly, detailed high-resolution mass spectrometry (HRESIMS) and infrared (IR) spectroscopy data are not explicitly provided in the available literature.

Table 1: Summary of Spectroscopic Analysis of JBIR-94

Spectroscopic Technique	Data Type	Observations and Remarks
¹ H NMR	Qualitative	Used for the determination of the proton framework of the molecule.
¹³ C NMR	Qualitative	Employed to determine the carbon skeleton of JBIR-94.
HRESIMS	Qualitative	Utilized to determine the molecular formula of the compound.
IR Spectroscopy	Not specified	Likely used to identify functional groups present in the molecule.

Experimental Protocols

The isolation and structural elucidation of **JBIR-94** involved a series of standard natural product chemistry techniques. The following protocols are based on generalized procedures for the isolation of secondary metabolites from *Streptomyces*.

Isolation of JBIR-94 from *Streptomyces* sp. R56-07

- Fermentation: The strain *Streptomyces* sp. R56-07 is cultured in a suitable liquid medium to promote the production of secondary metabolites, including **JBIR-94**.
- Extraction: The fermentation broth is harvested, and the supernatant is separated from the mycelium. The supernatant is then extracted with an organic solvent, such as ethyl acetate, to partition the organic compounds.
- Concentration: The organic extract is concentrated under reduced pressure to yield a crude extract.
- Chromatographic Purification: The crude extract is subjected to a series of chromatographic techniques to isolate the pure compound. This typically involves:

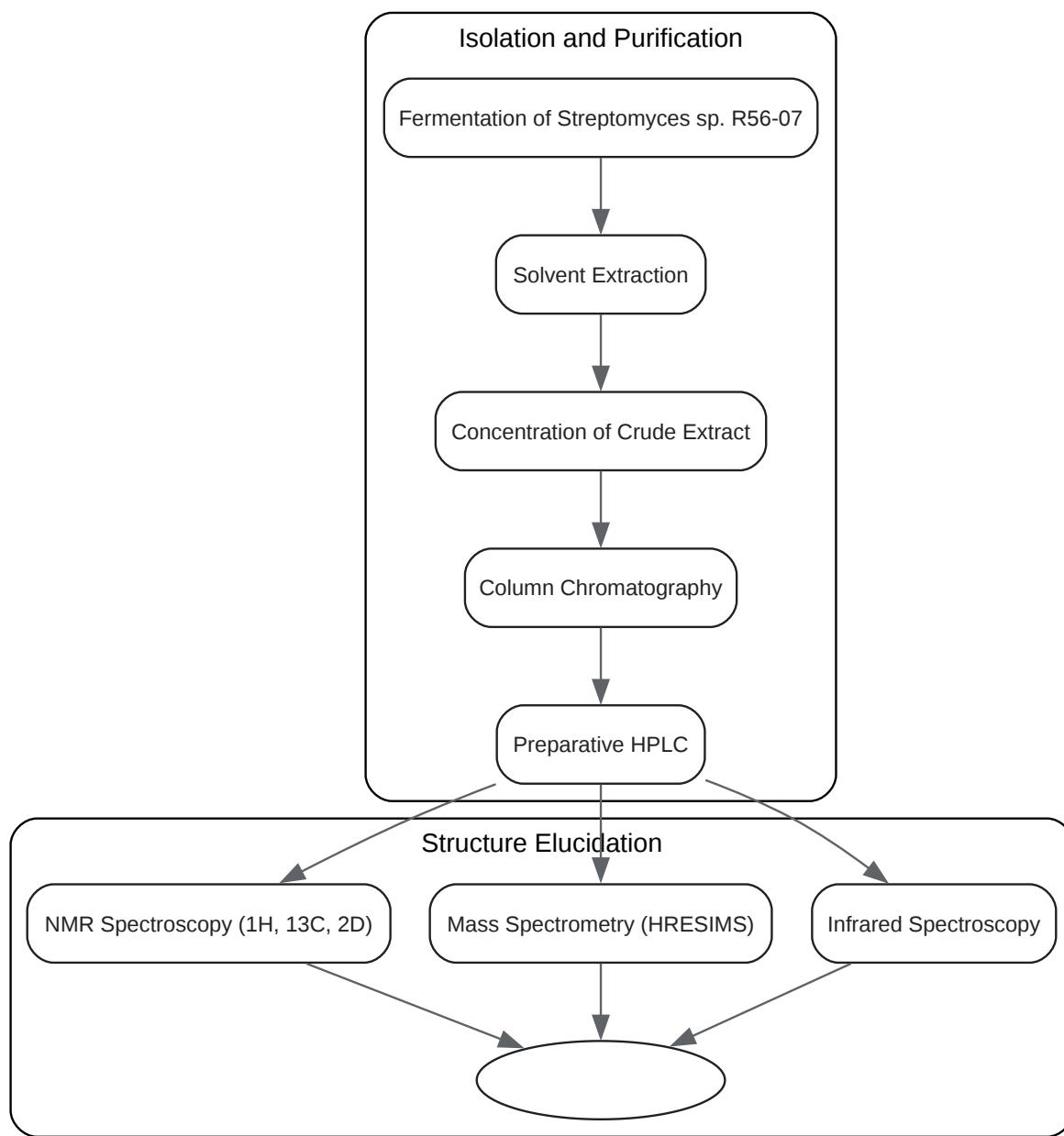
- Column Chromatography: Initial separation of the crude extract using silica gel or other stationary phases with a gradient of solvents of increasing polarity.
- Preparative High-Performance Liquid Chromatography (HPLC): Final purification of the fractions containing **JBIR-94** to yield the pure compound.

Spectroscopic Analysis

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra, along with 2D correlation experiments (e.g., COSY, HSQC, HMBC), are recorded on a high-field NMR spectrometer. Samples are typically dissolved in a deuterated solvent such as methanol-d₄ or DMSO-d₆.
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS) is performed to obtain the accurate mass of the molecular ion, which allows for the determination of the molecular formula.
- Infrared Spectroscopy: An IR spectrum is typically recorded using a Fourier-transform infrared (FTIR) spectrometer to identify characteristic functional groups such as hydroxyl (-OH), amide (N-H, C=O), and aromatic (C=C) moieties.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the isolation and characterization of natural products like **JBIR-94** from *Streptomyces*.



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Isolation and Characterization Workflow for JBIR-94.

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References

- 1. JBIR-94 and JBIR-125, antioxidative phenolic compounds from *Streptomyces* sp. R56-07 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Collection - JBIR-94 and JBIR-125, Antioxidative Phenolic Compounds from *Streptomyces* sp. R56-07 - Journal of Natural Products - Figshare [acs.figshare.com]
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